

Using methyl 3-cyclopropyl-2-hydroxypropanoate as a chiral building block

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Compound of Interest

Compound Name: *methyl 3-cyclopropyl-2-hydroxypropanoate*

CAS No.: 1598962-96-9

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Application Note: Strategic Utilization of **Methyl 3-cyclopropyl-2-hydroxypropanoate** as a Chiral Building Block

Executive Summary & Chemical Profile

Methyl 3-cyclopropyl-2-hydroxypropanoate (MCHP) is a high-value chiral synthon bridging the gap between simple aliphatic building blocks and complex, metabolically stable pharmacophores. The incorporation of the cyclopropyl moiety—a bioisostere for isopropyl or ethyl groups—imparts unique physicochemical properties, including increased metabolic stability against cytochrome P450 oxidation and conformational rigidity due to the

-like character of the cyclopropane C-C bonds.

This guide details the access to enantiopure forms via enzymatic kinetic resolution (EKR) and its downstream application in synthesizing non-natural amino acids (e.g., cyclopropylalanine) via the Mitsunobu reaction.

Chemical Profile:

- IUPAC Name: **Methyl 3-cyclopropyl-2-hydroxypropanoate**

- Molecular Formula:

- Key Functionality: Secondary

-hydroxyl group (stereocenter), methyl ester (electrophile), cyclopropyl ring (metabolic shield).

- Stereochemistry: Available as (

) or (

) enantiomers; typically accessed via resolution of the racemate.

Module 1: Biocatalytic Access (The "Make" Phase)

While asymmetric hydrogenation of the corresponding keto-ester is possible, the most robust and scalable method for accessing high optical purity (>99% ee) is Enzymatic Kinetic Resolution (EKR). This process utilizes lipases to selectively acylate one enantiomer, allowing for the physical separation of the resulting ester and the remaining alcohol.

Mechanistic Insight: The Kazlauskas Rule

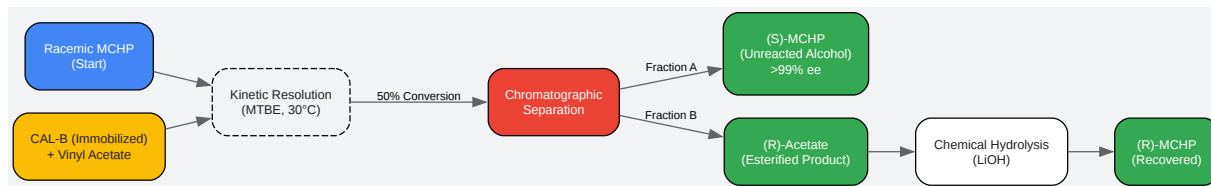
Candida antarctica Lipase B (CAL-B) is the industry standard for this transformation. Following the empirical Kazlauskas rule, CAL-B typically catalyzes the transesterification of the (

)-enantiomer of secondary alcohols, leaving the (

)-alcohol unreacted.

- Substrate: Racemic MCHP.
- Acyl Donor: Vinyl acetate (irreversible donor; produces volatile acetaldehyde byproduct).
- Outcome: (
-)-Acetate (converted) + (
-)-Alcohol (unreacted).[1]

Workflow Visualization



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Figure 1: Enzymatic Kinetic Resolution workflow for separating (R) and (S) enantiomers of MCHP.

Protocol: Lipase-Catalyzed Resolution

Reagents:

- Racemic **Methyl 3-cyclopropyl-2-hydroxypropanoate** (10.0 g, 69.4 mmol)
- Vinyl Acetate (3.0 eq, 208 mmol)
- Novozym 435 (Immobilized CAL-B, 10% w/w relative to substrate)
- MTBE (Methyl tert-butyl ether) - Solvent (100 mL)

Step-by-Step Procedure:

- Preparation: In a 250 mL round-bottom flask, dissolve the racemic substrate in MTBE. Add vinyl acetate.^[1]
- Initiation: Add the immobilized enzyme (Novozym 435).
- Incubation: Shake or stir gently (orbital shaker preferred to preserve bead integrity) at 30°C. Monitor conversion by GC or TLC.
 - Target: Stop reaction at exactly 50% conversion (typically 24-48 hours).

- Termination: Filter off the enzyme beads (can be washed and reused).
- Isolation: Concentrate the filtrate under reduced pressure to obtain a mixture of the ()-alcohol and ()-acetate.
- Purification: Separate via flash column chromatography (Silica gel; Hexanes/EtOAc gradient).
 - Elution Order: The ester (acetate) is less polar and elutes first; the alcohol elutes second.

Module 2: Synthetic Utility (The "Use" Phase)

Once the chiral alcohol is in hand, the most powerful transformation is the Mitsunobu Reaction. This allows for the stereospecific inversion of the hydroxyl center, often converting the hydroxy ester into an amino ester equivalent (via azide), effectively synthesizing Cyclopropylalanine derivatives—a key motif in HCV protease inhibitors (e.g., related to the P1 fragment of Glecaprevir).

Mechanistic Insight: Stereo inversion

The Mitsunobu reaction proceeds via an

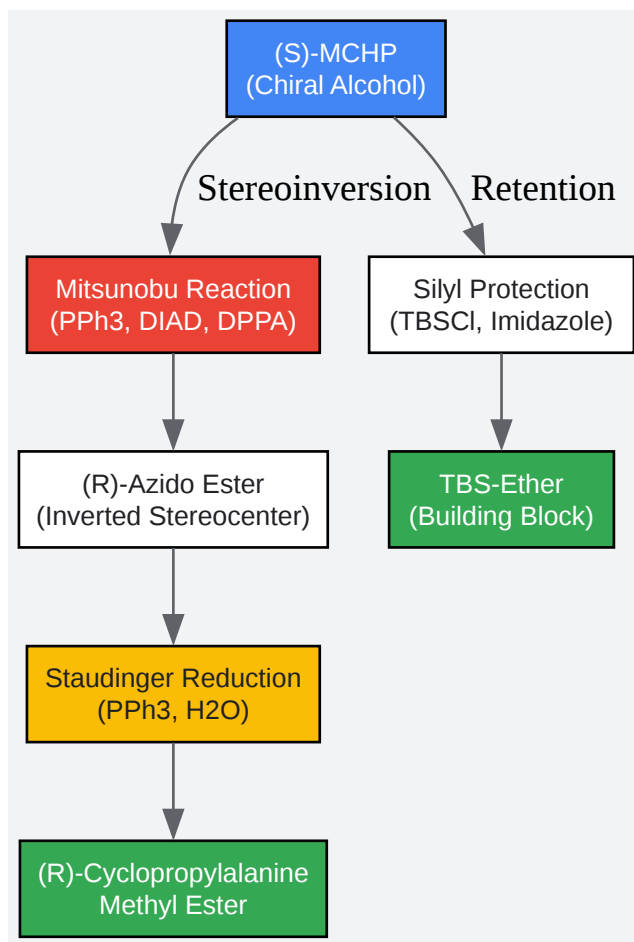
mechanism.^[2] If you start with (

)-MCHP, the nucleophilic attack by the azide source (e.g., DPPA or

) will yield the (

)-Azide with >98% inversion of configuration.

Workflow Visualization



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Figure 2: Divergent synthesis pathways. The Mitsunobu route (left) is critical for accessing non-natural amino acids.

Protocol: Mitsunobu Inversion to Azide

Safety Note: Azides are potentially explosive. Work behind a blast shield. Use Diphenylphosphoryl azide (DPPA) as a safer alternative to hydrazoic acid.

Reagents:

- (

)-Methyl 3-cyclopropyl-2-hydroxypropanoate (1.0 eq)
- Triphenylphosphine (

, 1.2 eq)

- DIAD (Diisopropyl azodicarboxylate, 1.2 eq)
- DPPA (Diphenylphosphoryl azide, 1.2 eq)
- THF (Anhydrous)[3]

Step-by-Step Procedure:

- Setup: Dissolve ()-MCHP and in anhydrous THF under Nitrogen atmosphere. Cool to 0°C.[2][4]
- Addition 1: Add DPPA dropwise.
- Addition 2: Add DIAD dropwise over 30 minutes. The solution will turn yellow/orange.
 - Critical: Maintain temperature <5°C during DIAD addition to prevent side reactions.
- Reaction: Allow to warm to room temperature and stir for 12 hours.
- Workup: Quench with water. Extract with diethyl ether.[2] Wash organic layer with brine.
- Purification: Silica gel chromatography.
 - Result: Methyl ()-2-azido-3-cyclopropylpropanoate.

Quality Control & Data Summary

To ensure the integrity of the chiral building block, the following analytical parameters should be verified.

Table 1: Analytical Specifications

Parameter	Method	Acceptance Criteria	Notes
Chemical Purity	HPLC / GC-FID	> 98.0%	Monitor for elimination byproducts (acrylates).
Enantiomeric Excess	Chiral HPLC	> 99.0% ee	Column: Chiralcel OD-H or AD-H. Mobile Phase: Hexane/IPA (90:10).
Residual Solvent	HS-GC	< 5000 ppm	Critical if used in GMP steps.
NMR Verification	-NMR (400 MHz)	Cyclopropyl protons: 0.1–0.6 ppm (multiplets)	Distinctive high-field signals confirm ring integrity.

Safety Advisory: The cyclopropyl ring is generally stable to basic and neutral conditions. However, avoid strong Lewis acids (e.g.,

,
) or strong mineral acids at high temperatures, as these can trigger ring-opening or rearrangement to the allyl cation/olefin.

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